

Technical Support Center: SM-21 Maleate

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Compound of Interest

Compound Name: SM-21 maleate

Cat. No.: B1147171

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This technical support center provides troubleshooting guidance and frequently asked questions regarding the solubility of **SM-21 maleate**, a potent and selective σ_2 antagonist, in DMSO. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **SM-21 maleate**?

A1: While product datasheets from suppliers like Tocris Bioscience and R&D Systems highlight that **SM-21 maleate** is soluble in water up to 25 mM, DMSO is a common solvent for preparing stock solutions of many small molecules for in vitro studies.^[1] However, specific solubility data for **SM-21 maleate** in 100% DMSO is not readily available in the provided documentation. It is crucial to start with a small amount of the compound to test its solubility at your desired concentration.

Q2: I am observing precipitation when diluting my **SM-21 maleate** DMSO stock solution into aqueous cell culture media. What is causing this?

A2: This phenomenon, often termed "solvent shock," is common when a concentrated stock solution in an organic solvent like DMSO is rapidly diluted into an aqueous environment where the compound is less soluble. The abrupt change in solvent polarity can cause the compound to crash out of solution. The composition of your cell culture medium, including salts and proteins, can also interact with the compound and reduce its solubility.

Q3: What is the known mechanism of action for **SM-21 maleate**?

A3: **SM-21 maleate** is a potent and selective antagonist of the sigma-2 (σ_2) receptor.[1] The sigma-2 receptor, now identified as transmembrane protein 97 (TMEM97), is involved in various cellular processes. It can form a complex with the progesterone receptor membrane component 1 (PGRMC1) and the low-density lipoprotein receptor (LDLR) to regulate cholesterol homeostasis. The sigma-2 receptor also plays a role in key pathways such as autophagy, cellular trafficking, and the regulation of calcium and potassium channels.

Troubleshooting Guide: SM-21 Maleate Solubility Issues in DMSO

Issue: Difficulty Dissolving SM-21 Maleate in DMSO

If you are encountering issues with dissolving **SM-21 maleate** in DMSO at your desired stock concentration, please follow these steps:

Recommended Protocol for Preparing a 10 mM Stock Solution in DMSO:

- **Pre-weigh the Compound:** Accurately weigh the required amount of **SM-21 maleate** powder. For 1 mL of a 10 mM stock solution, you will need 4.54 mg (M.Wt: 453.92 g/mol).
- **Add DMSO:** Add the appropriate volume of high-purity, anhydrous DMSO to the vial containing the compound.
- **Vortex:** Mix thoroughly by vortexing for 1-2 minutes.
- **Gentle Warming:** If the compound does not fully dissolve, warm the solution gently in a water bath set to 37°C for 5-10 minutes.
- **Sonication:** If solids persist, sonicate the solution for 5-10 minutes.
- **Visual Inspection:** Visually inspect the solution to ensure there are no visible particles.
- **Storage:** Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Issue: Precipitation Upon Dilution in Aqueous Media

To prevent precipitation when diluting your DMSO stock solution into cell culture media or aqueous buffers, consider the following:

- **Stepwise Dilution:** Avoid adding the concentrated DMSO stock directly to your final volume of aqueous media. Instead, perform one or more intermediate dilutions in your culture media.
- **Rapid Mixing:** While adding the stock solution to the aqueous media, ensure rapid mixing or vortexing to facilitate dispersion.
- **Lower Final Concentration:** The final concentration of **SM-21 maleate** in your experiment may be exceeding its solubility limit in the aqueous media. Try using a lower final concentration.
- **Reduce Final DMSO Concentration:** Keep the final concentration of DMSO in your cell culture medium as low as possible (typically below 0.5%) to minimize solvent-induced toxicity and solubility issues.

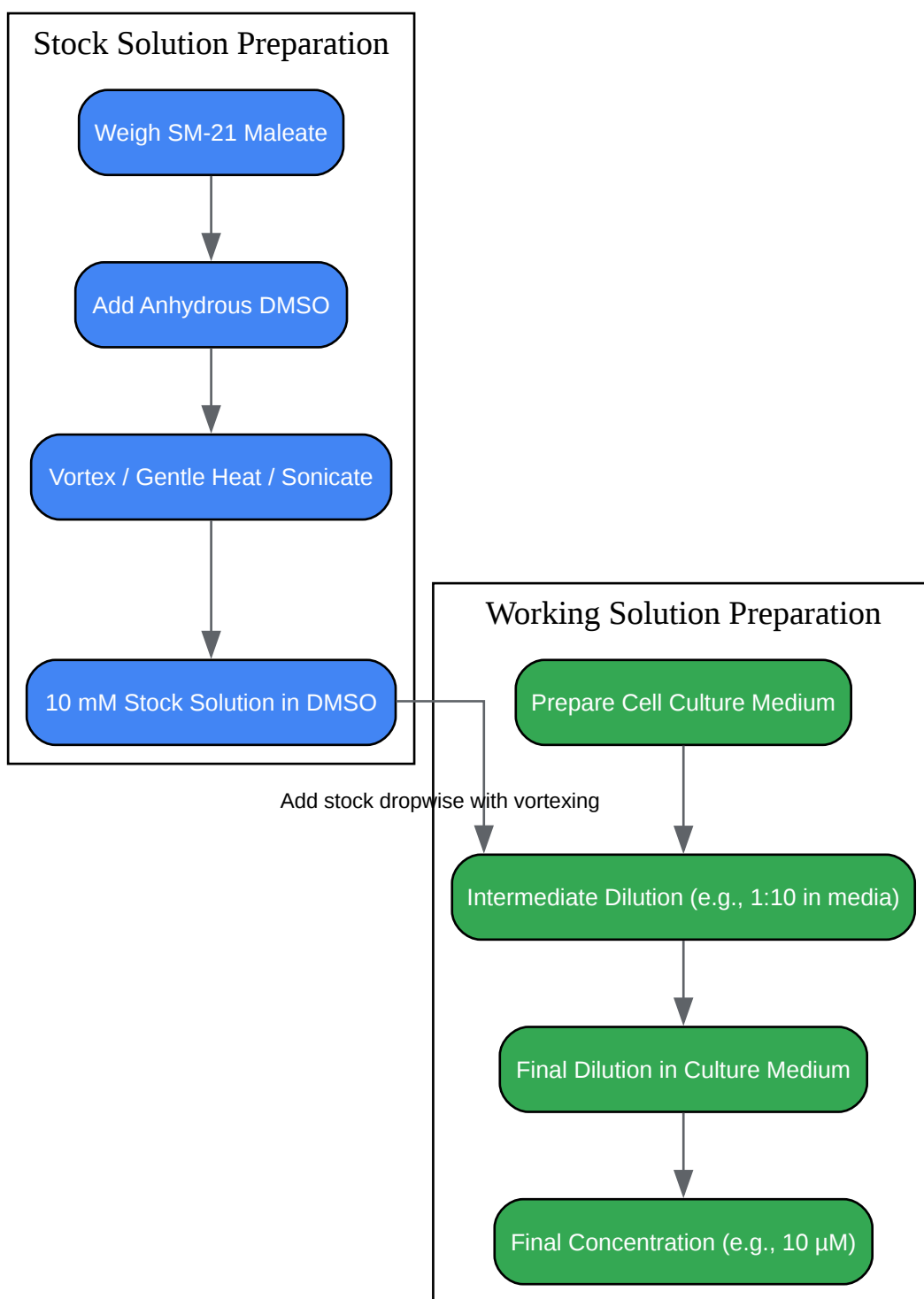
Quantitative Data Summary

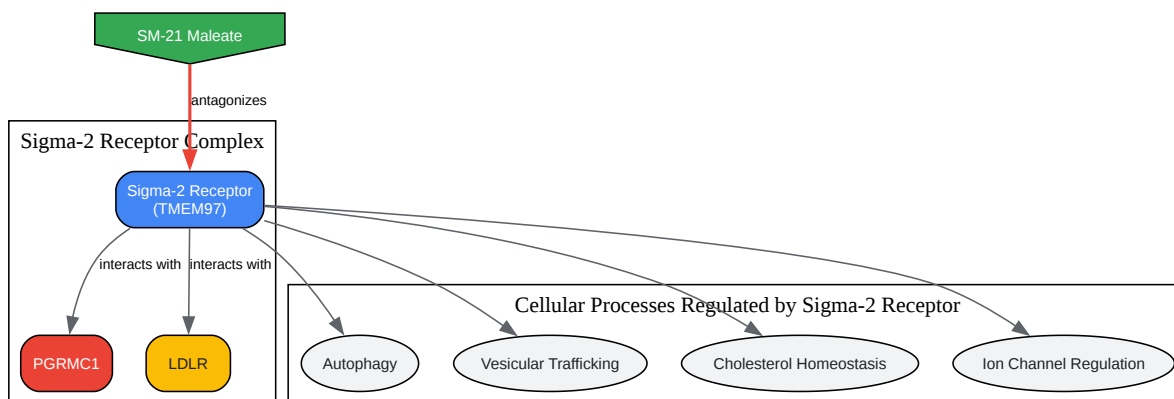
Parameter	Value	Source
Molecular Weight	453.92 g/mol	[1]
Solubility in Water	Up to 25 mM	[1]
Recommended Storage	Room Temperature (for solid)	[1]
Stock Solution Storage	-20°C or -80°C	General Lab Practice

Experimental Protocols & Visualizations

Experimental Workflow for Preparing Working Solutions

The following workflow illustrates the recommended steps to minimize precipitation when preparing working solutions of **SM-21 maleate** for cell-based assays.





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References

- 1. SM-21 maleate | Other Acetylcholine | Tocris Bioscience [tocris.com]
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